Synthesis and Process Optimization of 2-(Cyclohexylmethoxy)-4-methy

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Compound of Interest	
Compound Name:	*2-(Cyclohexylmethoxy)-4-methylaniline*
CAS No.:	*946716-10-5*
Cat. No.:	*B3172178*

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Executive Summary

2-(Cyclohexylmethoxy)-4-methylaniline (CAS: 946716-10-5) is a sterically hindered, electron-rich aniline derivative[1]. In modern drug discovery, s synthesis of active pharmaceutical ingredients (APIs), particularly in the development of targeted kinase inhibitors and G-protein coupled receptor (GF

This whitepaper provides an in-depth, self-validating technical guide for the synthesis of this molecule. By leveraging a two-step sequence—a William highly efficient, scalable, and chemoselective pathway that avoids the pitfalls of direct aniline alkylation.

Retrosynthetic Analysis & Strategic Planning

When designing the synthesis for an ortho-alkoxy aniline, chemists must navigate the competing nucleophilicities of the hydroxyl and amino groups.

The Strategic Dilemma: Attempting a direct O-alkylation on 2-amino-5-methylphenol is fundamentally flawed. The free primary amine is highly nucleo mixture of N-alkylated, O-alkylated, and N,O-dialkylated products. While amine-protecting groups (e.g., Boc or Acetyl) can mitigate this, they add two overall atom economy and yield.

The Optimal Pathway: The industry-standard approach utilizes 4-methyl-2-nitrophenol as the starting material. The nitro group serves a dual strategic

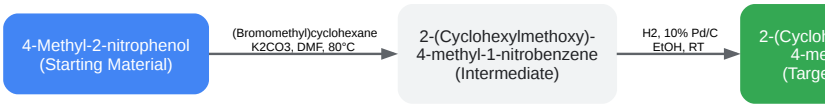
- Masking the Amine: It acts as a latent amine that is entirely non-nucleophilic, completely preventing N-alkylation during the ether synthesis.
- Electronic Activation: The strongly electron-withdrawing nitro group increases the acidity of the phenolic proton via inductive and resonance effects generating a highly reactive phenoxide nucleophile[2].

Once the ether linkage is established, the nitro group is cleanly reduced to the target aniline using Palladium on Carbon (Pd/C)[3].

Mechanistic Pathways & Workflows

Overall Synthetic Workflow

The synthesis is a streamlined, two-step process designed for high throughput and scalability.



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Figure 1: Two-step synthetic workflow for **2-(Cyclohexylmethoxy)-4-methylaniline**.

Mechanism of Action: The SN2 and Hydrogenation Steps

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Step 1: Williamson Ether Synthesis The O-alkylation proceeds via a classic bimolecular nucleophilic substitution (SN2) mechanism[4]. The choice of I solvent, DMF effectively solvates the potassium cation but leaves the phenoxide anion unsolvated ("naked"). This drastically lowers the activation ene (bromomethyl)cyclohexane.

Step 2: Catalytic Nitro Reduction The reduction of the intermediate nitroarene is facilitated by heterogeneous catalysis on a palladium surface. The re atoms, sequentially reducing the nitro group to a nitroso intermediate, then to a hydroxylamine, and finally to the primary aniline, with the expulsion of



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Figure 2: Stepwise reduction mechanism of nitroarenes on a palladium catalyst surface.

Experimental Protocols

Protocol A: Synthesis of 2-(Cyclohexylmethoxy)-4-methyl-1-nitrobenzene

Objective: O-alkylation via Williamson Ether Synthesis.

- Preparation: To a flame-dried 500 mL round-bottom flask equipped with a magnetic stir bar, add 4-methyl-2-nitrophenol (15.3 g, 100 mmol) and anh
- Deprotonation: Add finely powdered anhydrous potassium carbonate (K_2CO_3) (20.7 g, 150 mmol, 1.5 eq). Stir the resulting deep-red/orange suspe formation.
- Alkylation: Slowly add (bromomethyl)cyclohexane (21.3 g, 120 mmol, 1.2 eq) via syringe.
- Heating: Attach a reflux condenser and heat the reaction mixture to 80 °C under a nitrogen atmosphere for 12 hours. Monitor reaction completion v
- Workup: Cool the mixture to room temperature and quench by pouring into 500 mL of ice-cold distilled water. Extract the aqueous phase with Ethyl
- Purification: Wash the combined organic layers with 5% aqueous LiCl (3 × 100 mL) to remove residual DMF, followed by brine (100 mL). Dry over a the intermediate as a yellow oil/solid.

Protocol B: Catalytic Hydrogenation to 2-(Cyclohexylmethoxy)-4-methylaniline

Objective: Chemoselective reduction of the nitro group.

- Preparation: Dissolve the crude 2-(Cyclohexylmethoxy)-4-methyl-1-nitrobenzene (~100 mmol) in absolute ethanol (200 mL) in a 500 mL hydrogena
- Catalyst Addition: Carefully add 10% Pd/C (1.5 g, ~10 wt%). Caution: Dry Pd/C is highly pyrophoric; add it under a steady stream of nitrogen or pre
- Hydrogenation: Evacuate the flask and backfill with hydrogen gas three times. Maintain the reaction under a hydrogen atmosphere (1 atm, via a do hours. Alternatively, ammonium formate (5.0 eq) can be used as a safer, solid hydrogen donor for Catalytic Transfer Hydrogenation (CTH)[6].
- Workup: Monitor by TLC (Hexanes:EtOAc 3:1). Once the starting material is consumed, flush the system with nitrogen. Filter the suspension throug thoroughly with excess ethanol.
- Isolation: Concentrate the filtrate under reduced pressure to afford **2-(Cyclohexylmethoxy)-4-methylaniline** as a pale brown oil, which may crysta

Analytical Characterization & Quality Control

To ensure the trustworthiness of the synthesis, the isolated product must be validated against expected analytical parameters. The target molecule ha g/mol [1].

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Analytical Technique	Target Parameter	Expected Result
^{1}H NMR (400 MHz, $CDCl_3$)	Aromatic Protons	~6.5 - 6.7 ppm (m, 3H)
^{1}H NMR (400 MHz, $CDCl_3$)	Amine Protons (-NH_2)	~3.6 ppm (br s, 2H)
^{1}H NMR (400 MHz, $CDCl_3$)	Ether Linkage (-OCH_2-)	~3.8 ppm (d, 2H)
LC-MS (ESI+)	Mass-to-Charge Ratio	$[M+H]^+$ = 220.1 m/z
HPLC (Reverse Phase)	Purity	> 98% (Area Under Curve)

Process Safety & Scale-up Considerations

When translating this protocol from bench-scale to pilot-plant scale, several critical safety and engineering parameters must be addressed:

- Thermal Hazards of Hydrogenation: The reduction of a nitro group is highly exothermic (ΔH ≈ -550 kJ/mol). On a large scale, active cooling jackets thermal runaway.
- Catalyst Handling: Palladium on carbon poses a severe fire risk when exposed to solvent vapors and oxygen simultaneously. Always filter the catal completely dry.
- Solvent Selection: While DMF is excellent for the SN2 reaction, it is a reproductive toxin and difficult to remove entirely due to its high boiling point. phase-transfer catalysis (PTC) in a biphasic system (Toluene/Water) is highly recommended to improve the environmental profile.

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